

A Comparative Guide to Soil Phosphorus Tests Following Ammophos Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ammophos

Cat. No.: B1173432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of common soil phosphorus (P) testing methods following the application of **ammophos** (monoammonium phosphate - MAP, or diammonium phosphate - DAP). The effectiveness of these tests is crucial for optimizing fertilizer use, ensuring crop productivity, and minimizing environmental impact. This document synthesizes findings from various studies to offer a comprehensive overview, supported by experimental data and detailed protocols.

Principles of Soil Phosphorus Testing

Soil phosphorus tests are designed to estimate the portion of total soil P that is available to plants. The most widely used methods involve chemical extractants that mimic the action of plant roots in solubilizing P from soil particles. The choice of an appropriate test largely depends on soil properties, particularly soil pH.^[1]

- **Bray-1 P Test:** This method uses a solution of hydrochloric acid and ammonium fluoride and is generally recommended for acidic to neutral soils (pH < 7.0).^[1] The fluoride ions in the extractant are effective at displacing adsorbed phosphate from aluminum and iron compounds.
- **Olsen P Test:** This test employs a sodium bicarbonate solution at a pH of 8.5 and is the preferred method for neutral to alkaline soils (pH > 7.0), especially those containing calcium

carbonates.[1] The bicarbonate ions reduce the concentration of calcium in the solution, which in turn dissolves calcium-bound phosphorus.

- Mehlich-3 P Test: Developed as a "universal" extractant, this method uses a combination of acids, salts, and a chelating agent.[2] It is intended to be effective across a wide range of soil pH levels and can be used to determine the availability of other nutrients simultaneously.

Comparative Performance After Ammophos Application

Ammophos fertilizers, such as MAP and DAP, are highly water-soluble and readily release phosphate ions into the soil solution. The subsequent reactions of these ions with soil constituents influence the accuracy of different soil P tests.

A study on various agricultural soils in Kansas investigated the correlation of Bray P1, Olsen P, and Mehlich-3 (determined by both colorimetric and ICP methods) with corn grain yield.[3] For non-calcareous soils, the Bray P1 and Mehlich-3 tests were highly correlated.[3] However, the correlation between Bray P1 and Olsen P was weaker.[3] The Mehlich-3 ICP procedure generally showed a higher correlation with corn grain yield compared to the other methods.[3]

Another study evaluating various phosphate fertilizers, including DAP, on wheat demonstrated that the application of phosphatic fertilizers significantly increased soil P levels.[4][5] While this study did not directly compare the soil testing methods, it highlights the significant impact of **ammophos** application on soil P dynamics, which these tests aim to measure.

Research on 50 agricultural soils from Central Europe provided Pearson correlation coefficients between 14 different soil P extraction methods and various plant yield parameters for spring wheat.[6] This comprehensive study demonstrated that different extraction methods have varying degrees of correlation with different yield components. For instance, several methods, including Olsen, Mehlich-3, and Bray II, showed significant correlations with the number of ears per square meter.[6]

Quantitative Data Summary

The following tables summarize the correlation data from a study on corn, comparing the performance of Bray P1, Olsen P, and Mehlich-3 P tests in non-calcareous soils.

Table 1: Correlation (R^2) Between Different Soil P Tests in Non-Calcareous Soils[3]

Soil Test Comparison	R^2 Value
Bray P1 vs. Mehlich-3 (Colorimetric)	0.90
Bray P1 vs. Mehlich-3 (ICP)	0.92
Bray P1 vs. Olsen P	0.80

Table 2: Correlation of Soil P Tests with Corn Grain Yield[3]

Soil Test Method	Best-Fit Model
Bray P1	Mitcherlich
Olsen P	Mitcherlich
Mehlich-3 (Colorimetric)	Mitcherlich
Mehlich-3 (ICP)	Mitcherlich

Note: While the study identified the best-fit model, specific correlation coefficients for yield were not presented in a simple tabular format in the abstract.

Experimental Protocols

The following sections detail generalized experimental protocols for conducting a cross-validation study of soil phosphorus tests after **ammophos** application, based on methodologies reported in the cited literature.[3][4][7]

Field Experiment Protocol

A field experiment to compare the efficacy of different phosphate fertilizers on crop yield and soil nutrient status would typically follow a randomized complete block design.[4][7]

- **Site Selection and Preparation:** Select a field with known soil characteristics (e.g., pH, initial P status, texture). The field should be prepared according to standard agricultural practices for the chosen crop.

- Treatment Application:
 - Establish experimental plots of a defined size.
 - Apply different rates of **ammophos** fertilizer (e.g., DAP or MAP) to the plots. A control plot with no P application should be included. A typical application rate might be 84 kg P₂O₅ per hectare.[\[5\]](#)
 - Incorporate the fertilizer into the soil to a specified depth.
- Crop Management: Sow the selected crop (e.g., wheat or corn) at a standard seeding rate. Manage the crop throughout the growing season with uniform irrigation, nitrogen and potassium fertilization, and pest control across all plots.
- Soil Sampling:
 - Collect composite soil samples from each plot at different growth stages and post-harvest.
 - Samples are typically taken from the top 0-15 cm of soil.
 - Air-dry the soil samples and sieve them through a 2-mm sieve.
- Soil Analysis:
 - Analyze the soil samples for available P using the Bray-1, Olsen, and Mehlich-3 methods.
 - Measure other relevant soil properties such as pH, organic matter, and texture.
- Plant Tissue Analysis and Yield Measurement:
 - At maturity, harvest the crop from a defined area within each plot.
 - Determine the grain yield and total biomass.
 - Analyze plant tissue samples (e.g., grain and straw) for P concentration to determine total P uptake.
- Statistical Analysis:

- Perform correlation and regression analysis to determine the relationship between the soil test P values from each method and crop yield and P uptake.
- Calculate correlation coefficients (r) and coefficients of determination (R^2) to assess the strength of the relationships.

Laboratory Protocol: Soil P Extraction

The following are the general steps for the three common P extraction methods:

Bray-1 P Extraction:[2]

- Weigh a specific amount of air-dried soil (e.g., 2.5 g) into an extraction flask.
- Add a defined volume of the Bray-1 extracting solution (0.025 M HCl in 0.03 M NH_4F) at a specific soil-to-solution ratio (e.g., 1:10).[2]
- Shake the suspension for a specified time (e.g., 5 minutes).[2]
- Filter the suspension to obtain a clear extract.
- Determine the phosphorus concentration in the extract, typically using a colorimetric method.

Olsen P Extraction:[2]

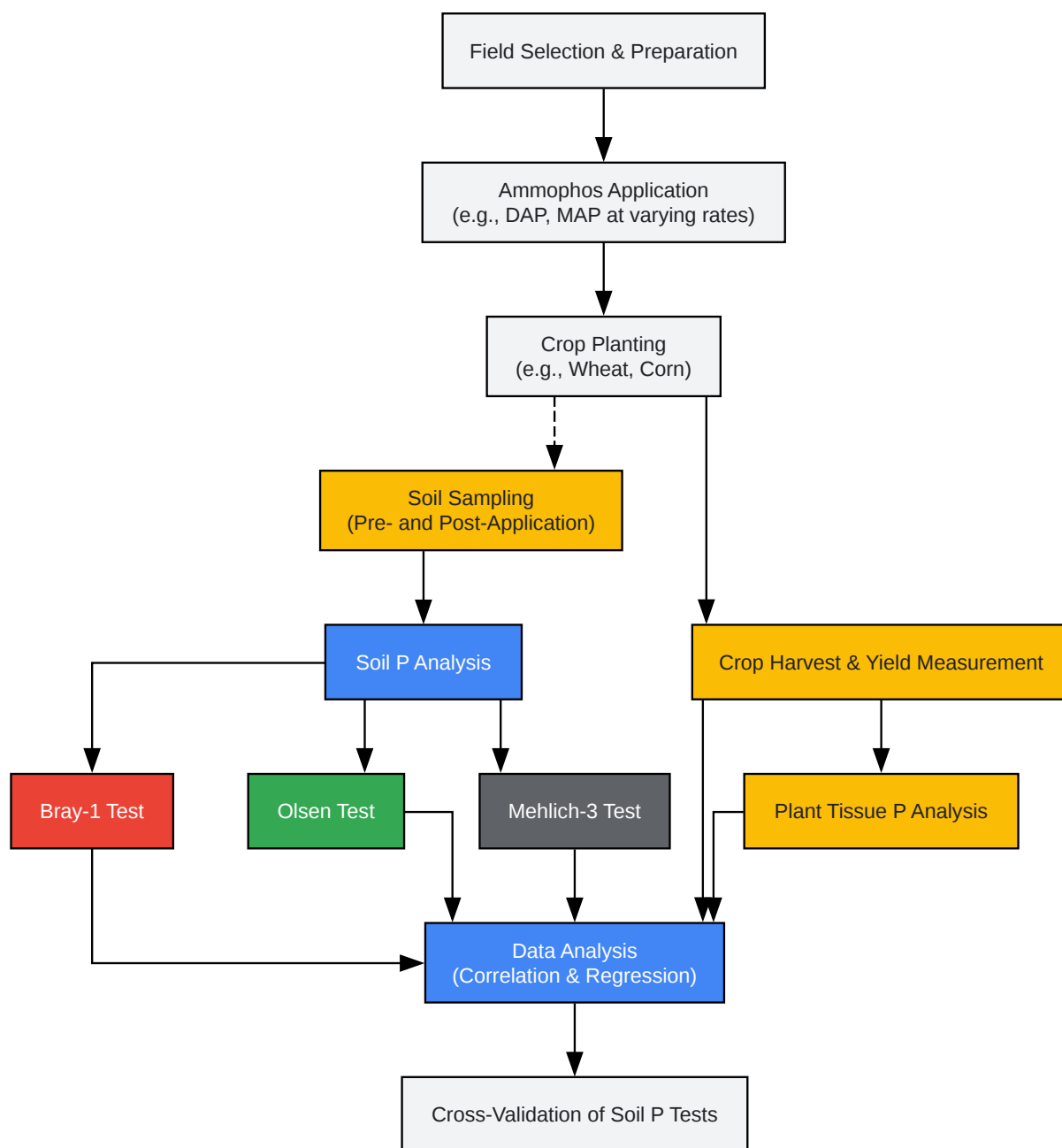
- Weigh a specific amount of air-dried soil into an extraction flask.
- Add a defined volume of the Olsen extracting solution (0.5 M NaHCO_3 at pH 8.5) at a specific soil-to-solution ratio (e.g., 1:20).[2]
- Shake the suspension for a specified time (e.g., 30 minutes).[2]
- Filter the suspension.
- Determine the phosphorus concentration in the extract.

Mehlich-3 P Extraction:[2]

- Weigh a specific amount of air-dried soil into an extraction flask.

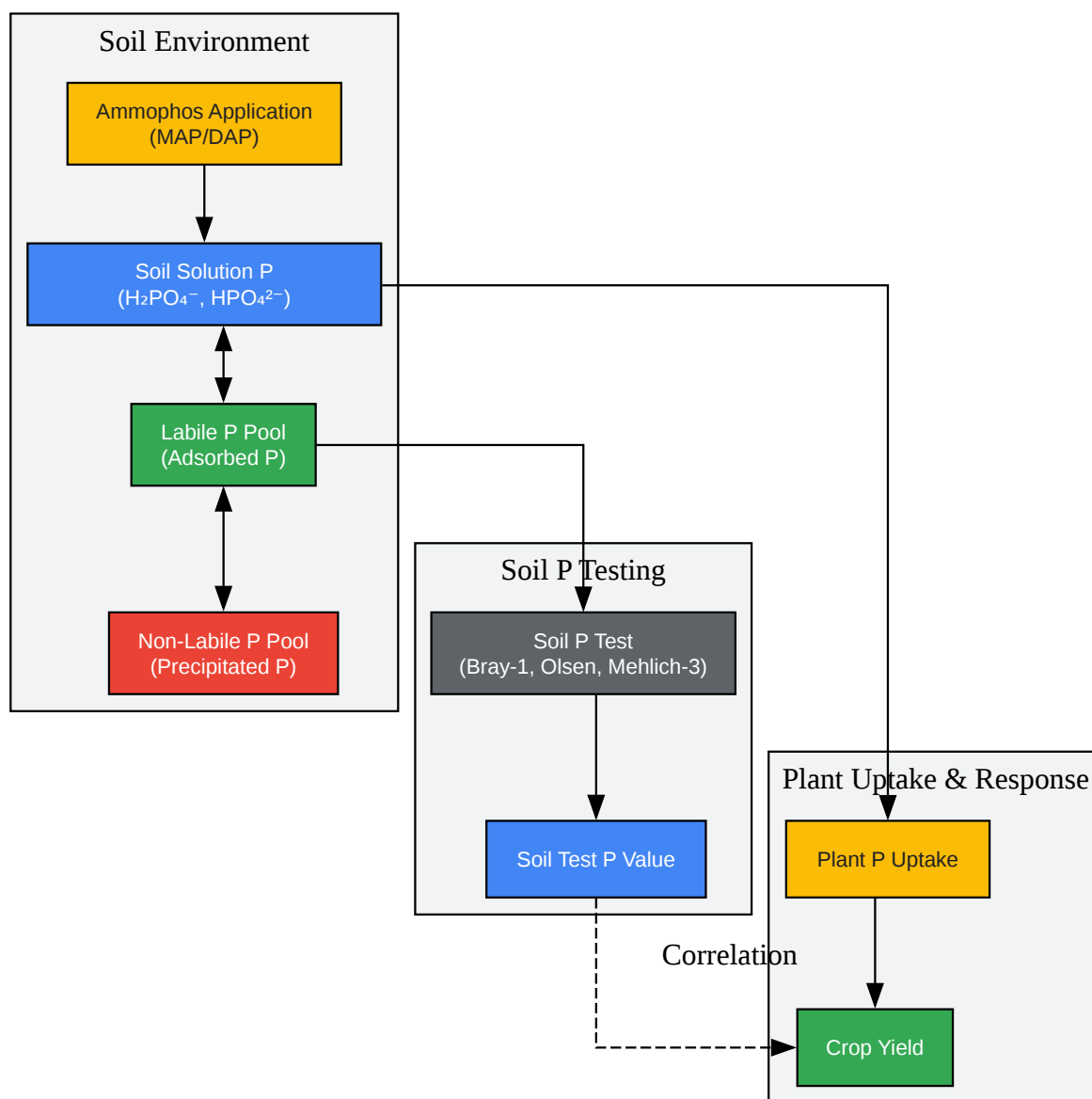
- Add a defined volume of the Mehlich-3 extracting solution (a mixture of acetic acid, ammonium nitrate, ammonium fluoride, nitric acid, and EDTA) at a specific soil-to-solution ratio (e.g., 1:10).[2]
- Shake the suspension for a specified time (e.g., 5 minutes).[2]
- Filter the suspension.
- Determine the phosphorus concentration in the extract, which can be done via colorimetry or Inductively Coupled Plasma (ICP) spectrometry.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for cross-validating soil P tests.



[Click to download full resolution via product page](#)

Caption: Logical relationships in soil P dynamics and testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nutrien-ekonomics.com [nutrien-ekonomics.com]
- 2. agronext.iastate.edu [agronext.iastate.edu]
- 3. greatplainssoilfertility.org [greatplainssoilfertility.org]
- 4. teiee.net [teiee.net]
- 5. Field Experiment to Evaluate the Phosphate Fertilizers Effect on Wheat' Morphological Traits [teiee.net]
- 6. pse.agriculturejournals.cz [pse.agriculturejournals.cz]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to Soil Phosphorus Tests Following Ammophos Application]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1173432#cross-validation-of-soil-tests-for-phosphorus-after-ammophos-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com